

In-Depth Technical Guide to Acid Brown 4 (CAS No. 5858-51-5)

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Compound of Interest

Compound Name: Acid Brown 4

Cat. No.: B1384328

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **Acid Brown 4** (C.I. 14805), a monoazo acid dye. The information presented is curated for professionals in research, scientific studies, and drug development, with a focus on its chemical properties, synthesis, applications, and toxicological profile.

Chemical and Physical Properties

Acid Brown 4 is a brown powder with a molecular formula of $C_{16}H_{12}N_3NaO_4S$ and a molecular weight of 365.34 g/mol .^{[1][2]} It is also known by other names including Acid Brown, Acid Brown R, and 6-[(4-Aminophenyl)azo]-5-hydroxy-1-naphthalenesulfonic acid sodium salt.^{[2][3]} The dye is soluble in water, presenting as a red-light brown solution, and soluble in ethanol, appearing as a yellow-light brown solution.^{[1][2]} In the presence of strong sulfuric acid, it turns a wine red to dark blue color, which dilutes to a red-orange.^{[1][2]} The addition of strong hydrochloric acid results in a brown-orange precipitation, while a thick sodium hydroxide solution turns it palm orange.^[1]

Property	Value	Reference(s)
CAS Number	5858-51-5	[1]
C.I. Number	14805	[2]
Molecular Formula	C16H12N3NaO4S	[1]
Molecular Weight	365.34 g/mol	[1]
Appearance	Brown powder	[4]
Solubility in Water	Soluble (red-light brown solution)	[1][2]
Solubility in Ethanol	Soluble (yellow-light brown solution)	[1][2]

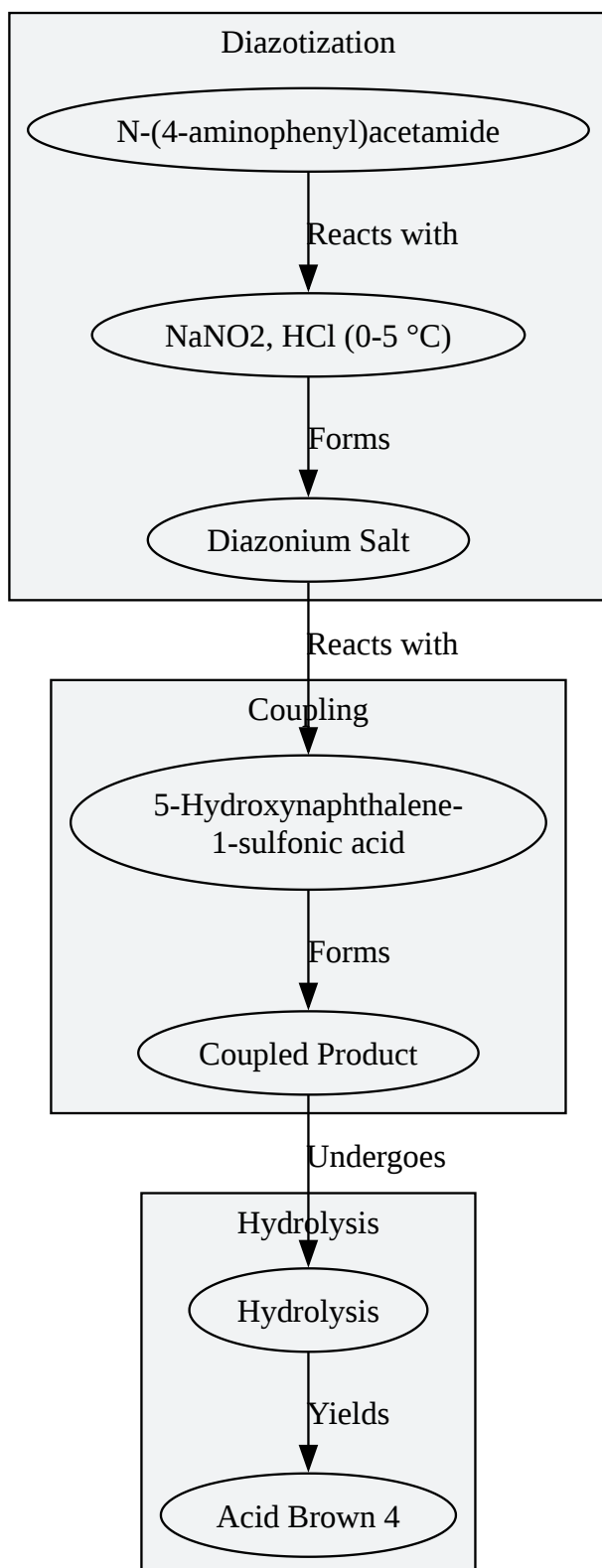
Synthesis

The synthesis of **Acid Brown 4** involves a diazotization and coupling reaction followed by hydrolysis.

Experimental Protocol: Synthesis of Acid Brown 4

A general procedure for the synthesis of **Acid Brown 4** is as follows:

- **Diazotization:** N-(4-aminophenyl)acetamide is diazotized. This typically involves reacting the amine with sodium nitrite in the presence of a strong acid (e.g., hydrochloric acid) at a low temperature (0-5 °C) to form the diazonium salt.
- **Coupling:** The resulting diazonium salt is then coupled with 5-Hydroxynaphthalene-1-sulfonic acid. This reaction is usually carried out in an alkaline solution.
- **Hydrolysis:** The acetyl group is subsequently removed by hydrolysis to yield the final **Acid Brown 4** dye.[1]



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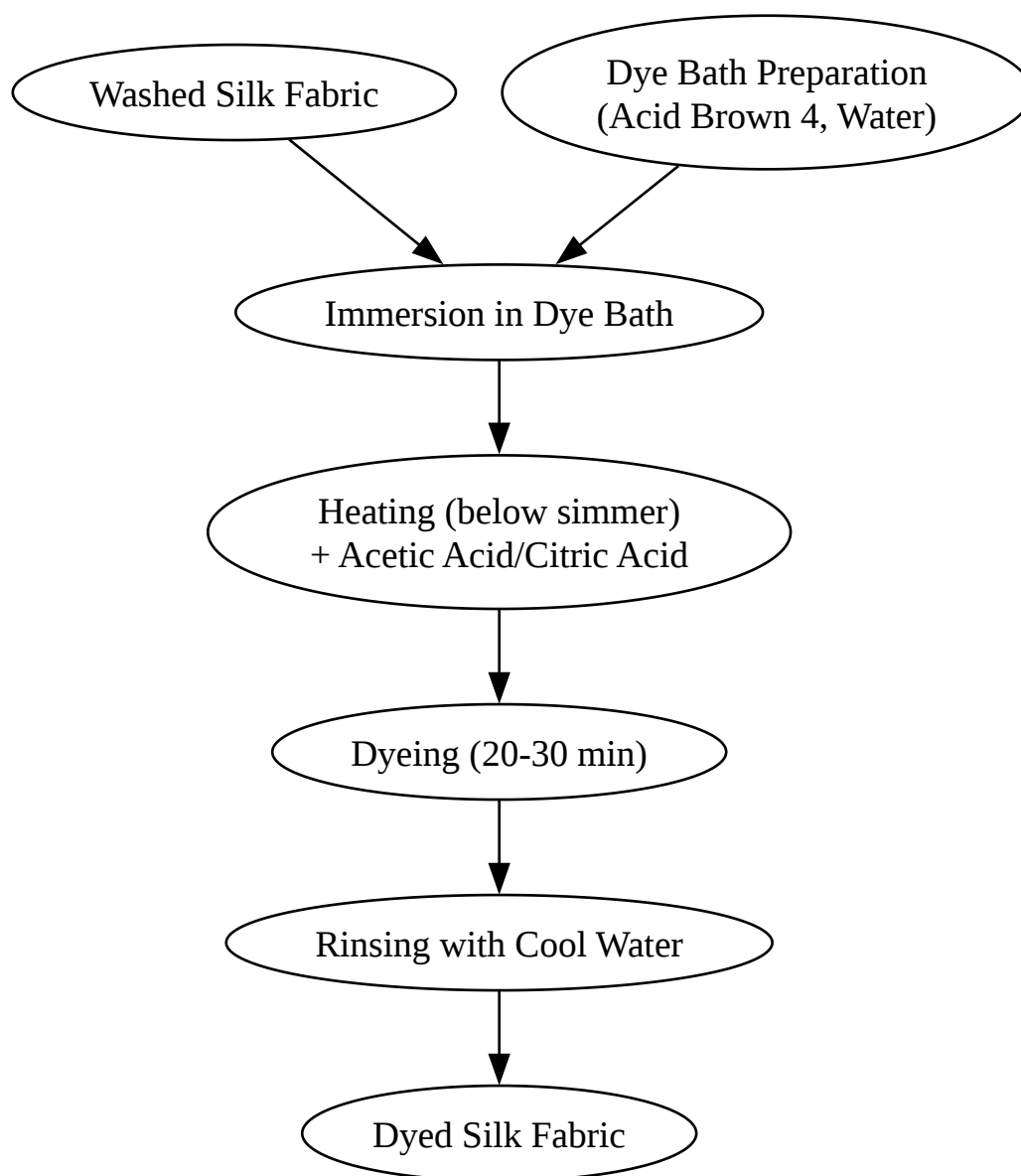
Applications

Acid Brown 4 is primarily used as a dye for various materials, including textiles, leather, and paper.[4] It has also found application as a fluorescent agent for sea target reconnaissance and in the exploration of fluorescent groundwater.[2] Additionally, it can be used for shading in medicine and cosmetics.[2]

Experimental Protocol: Dyeing of Silk with Acid Brown 4

The following is a general protocol for dyeing silk fabric with **Acid Brown 4**:

- **Fabric Preparation:** The silk fabric is first washed to remove any impurities.
- **Dye Bath Preparation:** A dye bath is prepared with the appropriate amount of **Acid Brown 4** dye powder, which is typically 2-4% of the dry weight of the fabric for a medium shade.[5]
- **Dyeing Process:** The wetted silk fabric is immersed in the dye bath. The temperature is raised to just below a simmer and maintained for 20-30 minutes.[5] White vinegar or citric acid is added to the dye bath to fix the dye to the fabric.[5]
- **Rinsing:** After dyeing, the fabric is removed from the dye bath and rinsed with cool water until the water runs clear.[5]



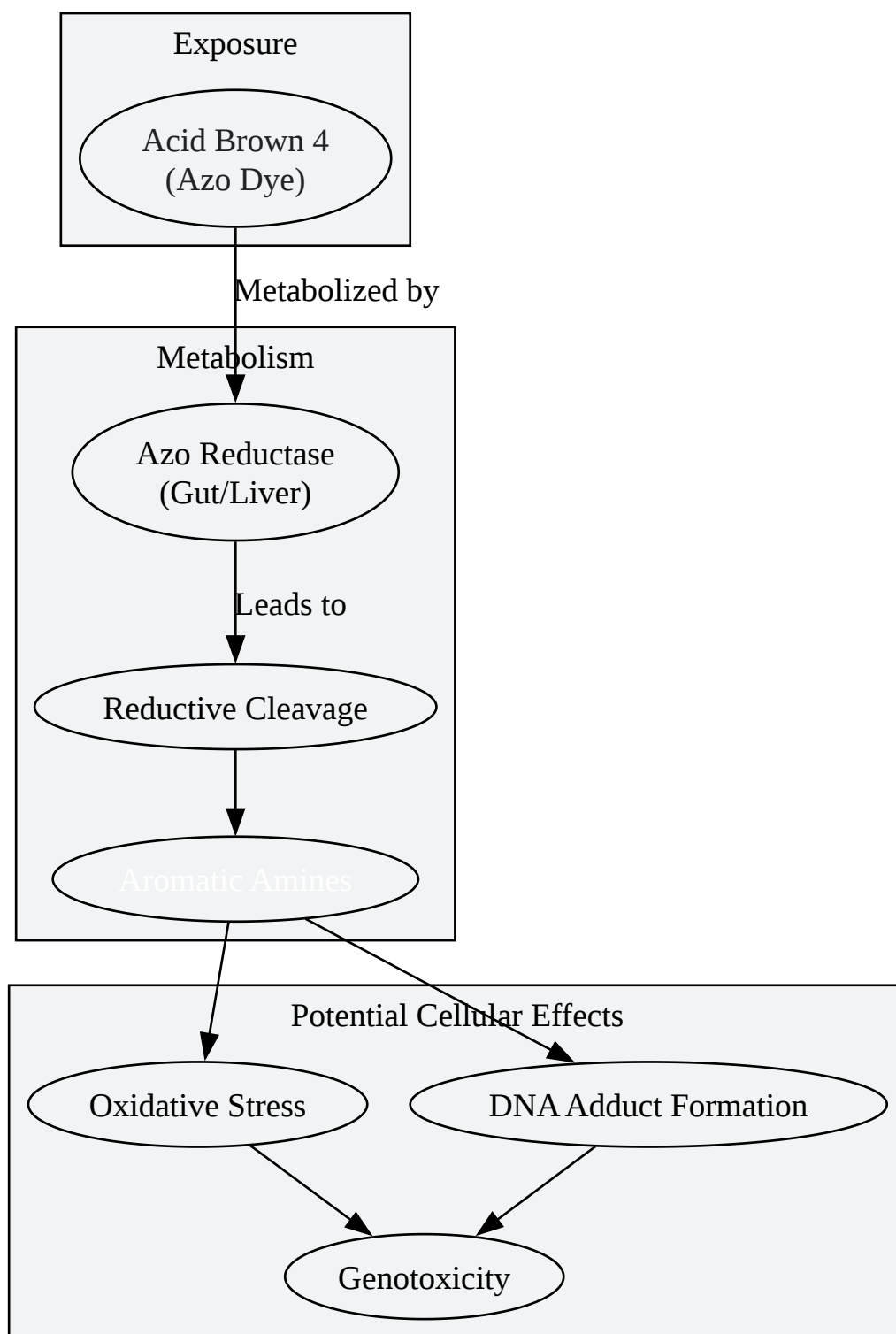
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Toxicological Information

The toxicological data for **Acid Brown 4** is not extensively detailed in publicly available literature. Safety Data Sheets (SDS) indicate that the dye may cause skin, eye, and respiratory irritation.[6] It is also listed as harmful if swallowed, potentially causing stomach discomfort.[7] One SDS notes that mutagenicity data has been reported and refers to the Registry of Toxic Effects of Chemical Substances (RTECS), though a specific entry for **Acid Brown 4** was not readily available.[7] No specific LD50 value for **Acid Brown 4** has been found in the searched literature.

Potential Biological Signaling Pathways

Direct studies on the interaction of **Acid Brown 4** with specific biological signaling pathways are not available. However, as an azo dye, its metabolic breakdown products, particularly aromatic amines, are of toxicological interest. The reductive cleavage of the azo bond can lead to the formation of such amines, which are known to have potential carcinogenic and mutagenic properties. While no specific signaling pathway has been described for **Acid Brown 4**, the metabolism of azo dyes and the subsequent cellular response to their metabolites can be generalized.



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Conclusion

Acid Brown 4 is a versatile monoazo dye with applications in various industries. While its chemical properties and synthesis are well-documented in principle, detailed experimental protocols and comprehensive quantitative data, particularly regarding its toxicology and specific biological interactions, are not widely available in the public domain. Researchers and professionals should exercise caution and refer to specific safety data sheets from suppliers before use. Further research is warranted to fully characterize its toxicological profile and potential interactions with biological systems.

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